

CREBBP-IN-1: A Technical Guide to its Mechanism of Action

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Compound of Interest

Compound Name: CREBBP-IN-1

Cat. No.: B13915998

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CREBBP-IN-1, also known as CCS1477 and inobrodib, is a potent and selective small molecule inhibitor of the bromodomains of the homologous transcriptional coactivators, CREB-binding protein (CREBBP or CBP) and p300. These proteins are crucial regulators of gene expression, and their dysregulation is implicated in various diseases, particularly cancer. This technical guide provides an in-depth overview of the mechanism of action of **CREBBP-IN-1**, supported by quantitative data, detailed experimental protocols, and visualizations of the relevant biological pathways and workflows.

Core Mechanism of Action

CREBBP-IN-1 exerts its effects by specifically targeting the bromodomain of CREBBP and p300. Bromodomains are protein modules that recognize and bind to acetylated lysine residues on histones and other proteins. This interaction is a key step in the recruitment of transcriptional machinery to specific gene promoters, leading to gene activation.

By competitively binding to the bromodomain of CREBBP/p300, **CREBBP-IN-1** prevents their interaction with acetylated histones and transcription factors. This disrupts the formation of active transcription complexes at the promoters of key oncogenes, leading to their transcriptional repression. Notably, **CREBBP-IN-1** has been shown to down-regulate the expression of critical drivers of cancer progression, including the Androgen Receptor (AR) and its splice variants, as well as the proto-oncogene MYC.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The inhibition of CREBBP/p300 by **CREBBP-IN-1** leads to a cascade of cellular events, including cell cycle arrest and the induction of apoptosis in cancer cells.[\[4\]](#) Its high selectivity for the bromodomains of CREBBP/p300 over other bromodomain-containing proteins, such as BRD4, underscores its potential as a targeted therapeutic agent with a distinct mechanism of action compared to other epigenetic modulators like BET inhibitors.[\[2\]](#)[\[3\]](#)

Quantitative Data

The following tables summarize the key quantitative data for **CREBBP-IN-1** (CCS1477/inobrodib) from preclinical studies.

Table 1: Binding Affinity and Selectivity

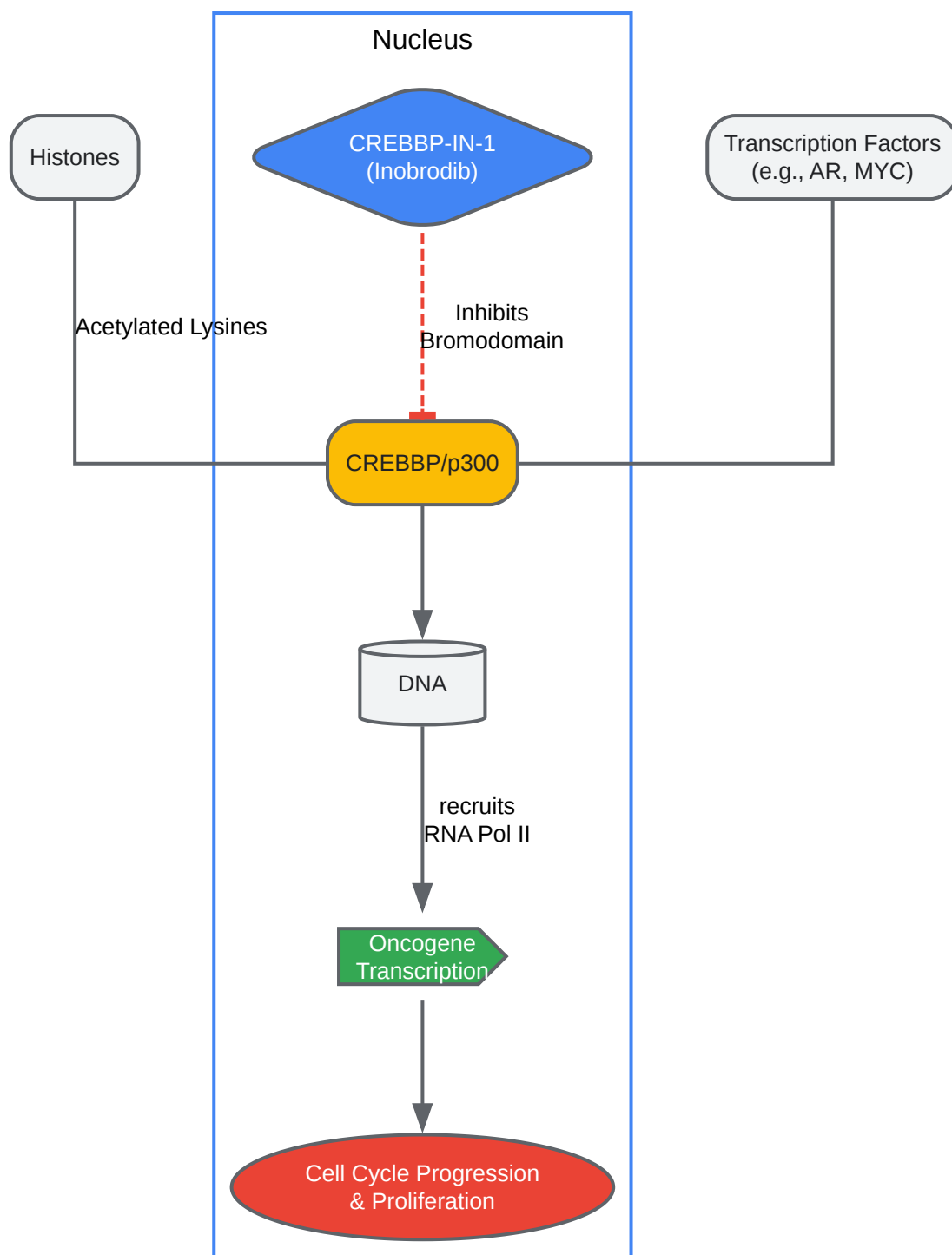
Target	Binding Affinity (Kd)	Selectivity vs. BRD4	Reference
CREBBP	0.77 μ M	-	[5]
p300	1.3 nM	~170-fold	[3] [6]
CBP	1.7 nM	~130-fold	[3] [6]
BRD4	222 nM	-	[3] [6]

Table 2: In Vitro Cellular Activity

Cell Line	Cancer Type	IC50 (Proliferation)	Reference
22Rv1	Prostate Cancer	96 nM	[3]
VCaP	Prostate Cancer	49 nM	[3]
OPM-2	Multiple Myeloma	5 nM	[7]
MOLM-16	Acute Myeloid Leukemia	Submicromolar	[8]

Signaling Pathway

The following diagram illustrates the signaling pathway affected by **CREBBP-IN-1**.



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Caption: Signaling pathway illustrating the role of CREBBP/p300 and its inhibition by **CREBBP-IN-1**.

Experimental Protocols

This section details the methodologies for key experiments cited in the characterization of **CREBBP-IN-1**.

Surface Plasmon Resonance (SPR) for Binding Affinity

Objective: To determine the binding affinity (K_d) of **CREBBP-IN-1** to the bromodomains of CREBBP, p300, and BRD4.

Methodology:

- Recombinant bromodomain proteins (CREBBP, p300, BRD4) are immobilized on a sensor chip.
- A series of concentrations of **CREBBP-IN-1** in a suitable buffer are flowed over the chip surface.
- The binding of **CREBBP-IN-1** to the immobilized proteins is detected as a change in the refractive index at the surface, measured in response units (RU).
- Association (k_{on}) and dissociation (k_{off}) rate constants are determined from the sensorgrams.
- The equilibrium dissociation constant (K_d) is calculated as the ratio of k_{off}/k_{on} .

Cell Proliferation Assay (e.g., CellTiter-Glo®)

Objective: To determine the half-maximal inhibitory concentration (IC_{50}) of **CREBBP-IN-1** on the proliferation of cancer cell lines.

Methodology:

- Cancer cells are seeded in 96-well plates at a predetermined density and allowed to adhere overnight.
- Cells are treated with a serial dilution of **CREBBP-IN-1** or vehicle control (DMSO) for a specified period (e.g., 72 hours).

- At the end of the treatment period, the CellTiter-Glo® reagent is added to each well. This reagent lyses the cells and generates a luminescent signal proportional to the amount of ATP present, which is indicative of the number of viable cells.
- Luminescence is measured using a plate reader.
- The data is normalized to the vehicle-treated control, and the IC50 value is calculated by fitting the dose-response curve to a four-parameter logistic equation.

Western Blotting for Protein Expression

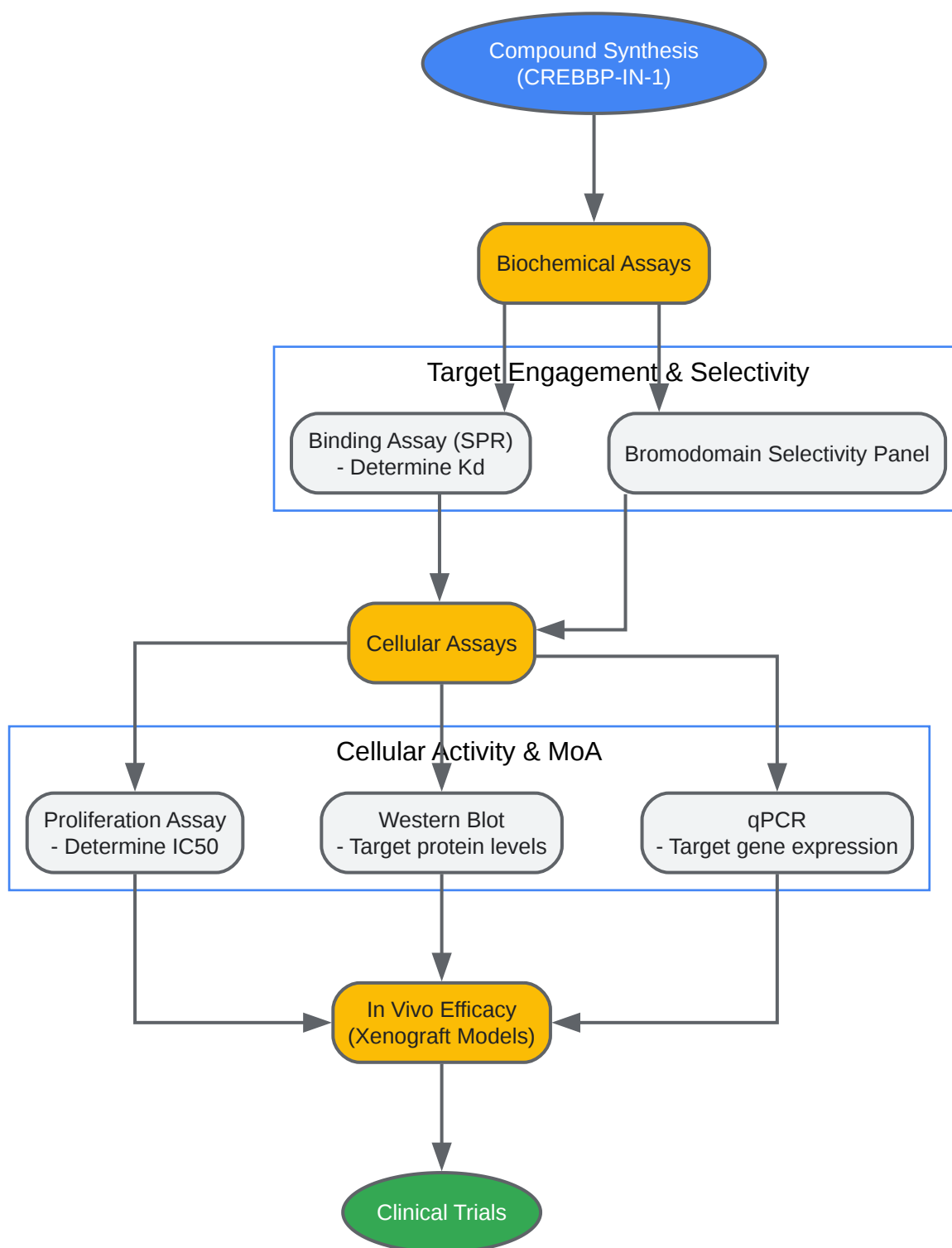
Objective: To assess the effect of **CREBBP-IN-1** on the expression levels of target proteins such as AR, AR-V7, and c-Myc.

Methodology:

- Cancer cells are treated with **CREBBP-IN-1** or vehicle control for a specified time.
- Cells are harvested and lysed to extract total protein.
- Protein concentration is determined using a BCA assay.
- Equal amounts of protein from each sample are separated by SDS-PAGE and transferred to a PVDF membrane.
- The membrane is blocked and then incubated with primary antibodies specific for the target proteins (e.g., anti-AR, anti-c-Myc) and a loading control (e.g., anti- β -actin).
- The membrane is then incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system and imaged.
- Band intensities are quantified using densitometry software and normalized to the loading control.

Experimental Workflow

The following diagram outlines a typical experimental workflow for the preclinical characterization of a CREBBP inhibitor like **CREBBP-IN-1**.



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Caption: A generalized experimental workflow for the preclinical evaluation of **CREBBP-IN-1**.

Conclusion

CREBBP-IN-1 (CCS1477/inobrodib) is a first-in-class, potent, and selective inhibitor of the p300/CBP bromodomains. Its mechanism of action, centered on the disruption of oncogenic transcriptional programs, has shown significant promise in preclinical models of various cancers, particularly those driven by AR and MYC. The data presented in this guide highlight its potential as a targeted therapeutic agent. Ongoing clinical trials will further elucidate its safety and efficacy in patients. This technical guide provides a foundational understanding of **CREBBP-IN-1** for researchers and drug development professionals engaged in the field of epigenetic therapy.

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